

Eupahualin C: A Technical Guide on its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: Eupahualin C

Cat. No.: B15596596

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Abstract

Eupahualin C is a sesquiterpene lactone, a class of naturally occurring compounds known for their diverse biological activities. Isolated from the plant *Eupatorium hualienense*, **Eupahualin C** has demonstrated cytotoxic effects against various cancer cell lines, making it a molecule of interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and preliminary biological activity of **Eupahualin C**, based on available scientific literature.

Chemical Structure and Stereochemistry

Eupahualin C is classified as a germacrane sesquiterpene lactone. The germacrane skeleton is characterized by a ten-membered carbon ring. The definitive structure and stereochemistry of **Eupahualin C** were elucidated through extensive spectroscopic analysis, primarily relying on one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, in conjunction with Mass Spectrometry (MS) and Infrared (IR) spectroscopy.

The molecular formula of **Eupahualin C** is $C_{20}H_{24}O_6$, with a corresponding molecular weight of 360.4 g/mol. The structure features a complex, polycyclic system with multiple stereocenters. The absolute configuration of these chiral centers is crucial for its biological activity and has been determined through detailed analysis of spectroscopic data and often by comparison with related, known compounds.

Spectroscopic Data

The structural elucidation of **Eupahualin C** was heavily reliant on NMR spectroscopy. The following tables summarize the key ^1H and ^{13}C NMR chemical shift data, which are critical for the identification and characterization of this compound.

Table 1: ^1H NMR Spectroscopic Data for **Eupahualin C**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not publicly available in detail. Access to the original research publication is required for specific assignments.			

Table 2: ^{13}C NMR Spectroscopic Data for **Eupahualin C**

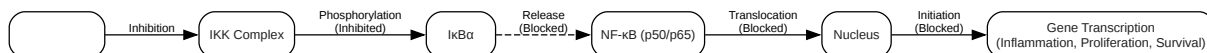
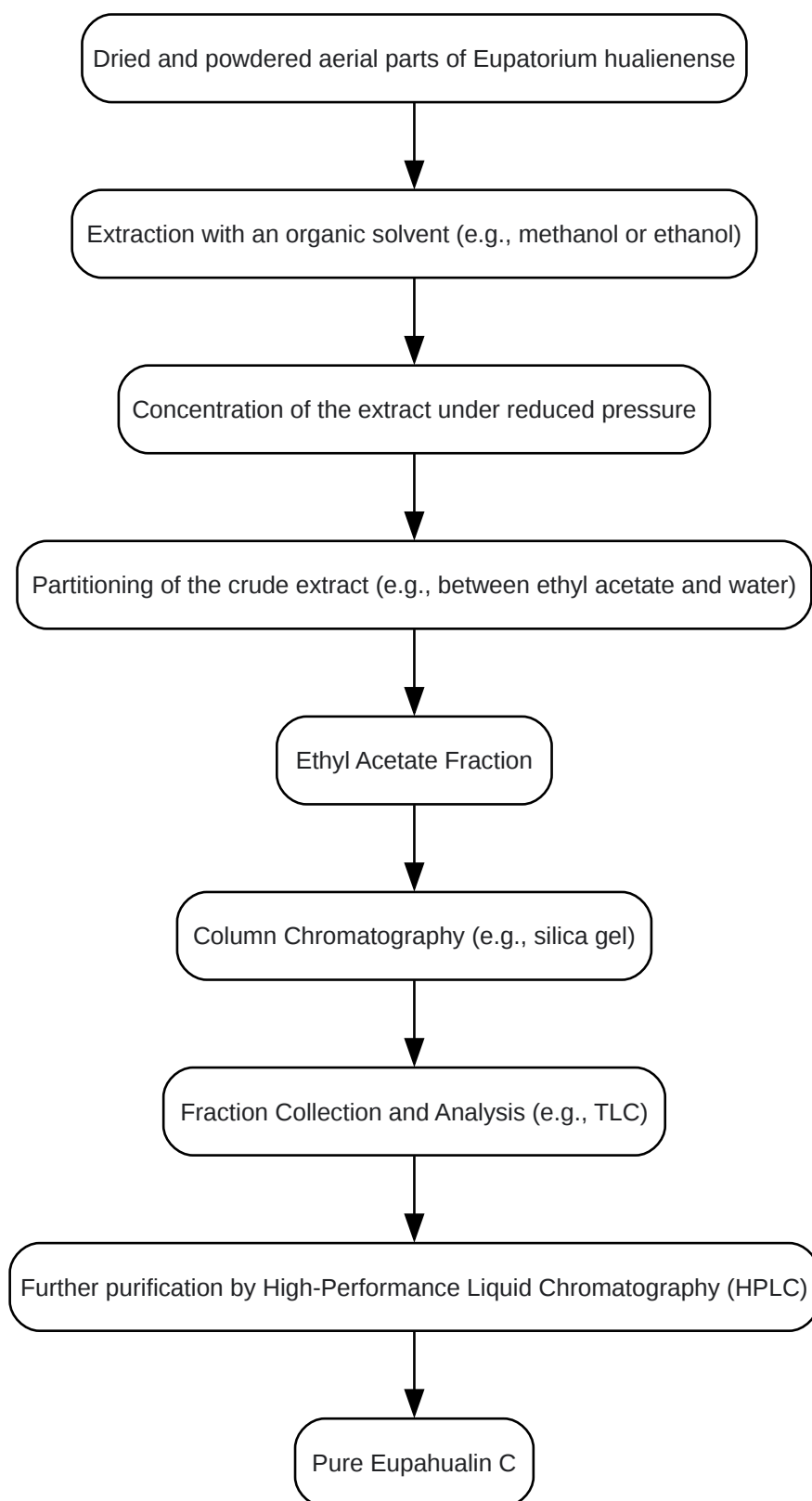
Position	Chemical Shift (δ , ppm)
Data not publicly available in detail. Access to the original research publication is required for specific assignments.	

Note: The specific chemical shifts and coupling constants are essential for confirming the identity and purity of **Eupahualin C**. Researchers should refer to the primary literature for the complete and assigned spectroscopic data.

Experimental Protocols

Isolation of Eupahualin C

The isolation of **Eupahualin C** from its natural source, *Eupatorium hualienense*, typically involves a multi-step extraction and chromatographic process. A general workflow is outlined below.



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